

Ethyl (ethoxymethylene)cyanoacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	<i>Ethyl (ethoxymethylene)cyanoacetate</i>
Cat. No.:	B148315

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For Researchers, Scientists, and Drug Development Professionals

Ethyl (ethoxymethylene)cyanoacetate (EMCA) is a versatile organic compound widely utilized as a key intermediate in the synthesis of a diverse range of pharmaceutical and agrochemical products. Its unique molecular architecture, featuring a cyano group, an ester, and an ethoxymethylene group, provides a reactive scaffold for constructing complex molecular frameworks, particularly heterocyclic systems. This guide provides an in-depth overview of its structure, properties, synthesis, and applications.

Chemical Structure and Molecular Properties

Ethyl (ethoxymethylene)cyanoacetate is systematically named ethyl (E)-2-cyano-3-ethoxyprop-2-enoate. Its structure is characterized by a central acrylic acid backbone with cyano and ethoxy functional groups.

Table 1: Physicochemical Properties of **Ethyl (ethoxymethylene)cyanoacetate**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO ₃	[1] [2] [3] [4] [5]
Molecular Weight	169.18 g/mol	[1] [4] [5]
CAS Number	94-05-3	[1] [2] [3]
Appearance	White to pale yellow crystalline solid	
Melting Point	49-51 °C	
Boiling Point	190-191 °C at 30 mmHg	
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.	[3]
IUPAC Name	ethyl (E)-2-cyano-3-ethoxyprop-2-enoate	[2]
SMILES	C(C(OCC)=O)(=COCC)C#N	[3]
InChI Key	KTMGNAIGXYODKQ-UHFFFAOYSA-N	[3] [5]

Synthesis of Ethyl (ethoxymethylene)cyanoacetate

The most common method for the synthesis of **Ethyl (ethoxymethylene)cyanoacetate** involves the reaction of ethyl cyanoacetate with triethyl orthoformate in the presence of acetic anhydride.

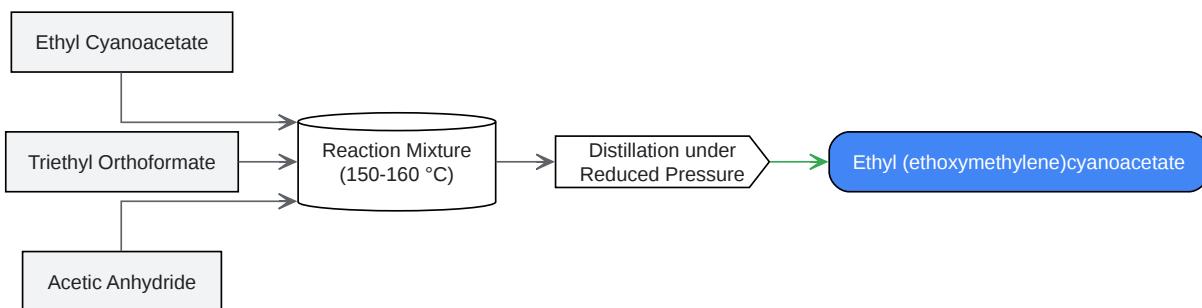
Experimental Protocol:

A general procedure for the laboratory-scale synthesis is as follows:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a distillation apparatus, combine ethyl cyanoacetate and an excess of triethyl orthoformate.
- Reagent Addition: Add acetic anhydride to the mixture. Acetic anhydride acts as a dehydrating agent, driving the reaction to completion.

- Heating: Heat the reaction mixture to a temperature of 150-160 °C for several hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Purification: Remove the volatile components, including excess reagents and byproducts, by distillation under reduced pressure. The desired product, **Ethyl (ethoxymethylene)cyanoacetate**, is typically obtained as a solid upon cooling.

Synthesis Workflow:



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Synthesis of **Ethyl (ethoxymethylene)cyanoacetate**.

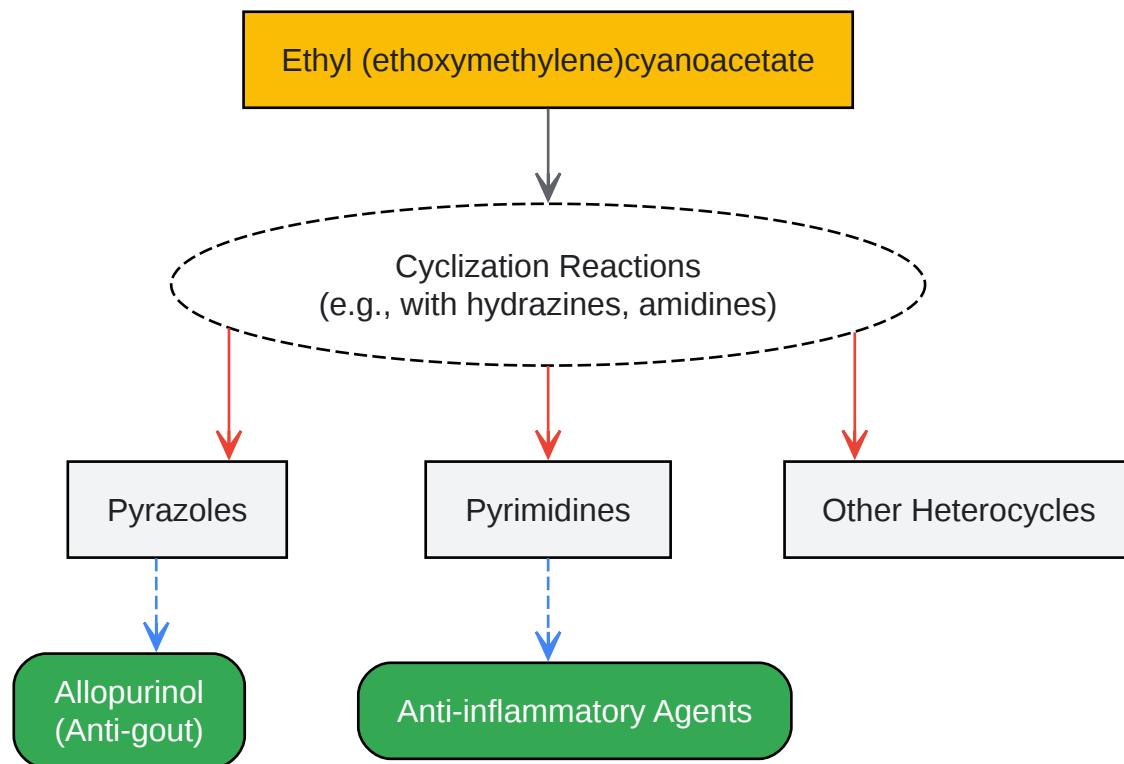
Reactivity and Applications in Drug Development

Ethyl (ethoxymethylene)cyanoacetate is a valuable precursor in organic synthesis due to its multiple reactive sites. It can act as both an electrophile and a nucleophile, participating in a variety of chemical transformations.

Its primary application lies in the synthesis of heterocyclic compounds, which are core structures in many pharmaceuticals. A notable application is in the synthesis of pyrazole and pyrimidine derivatives. For instance, it is a key starting material in the production of Allopurinol, a drug used to treat gout and high levels of uric acid in the body. It is also utilized in the synthesis of anti-inflammatory agents.^[1]

The reactivity of the double bond, coupled with the cyano and ester groups, allows for cyclization reactions with various dinucleophiles, such as hydrazines and amidines, to form five- and six-membered heterocyclic rings.

Role as a Synthetic Intermediate:



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Role of EMCA as a key synthetic intermediate.

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